

Chemical structure and properties of deoxythymidine

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Compound of Interest

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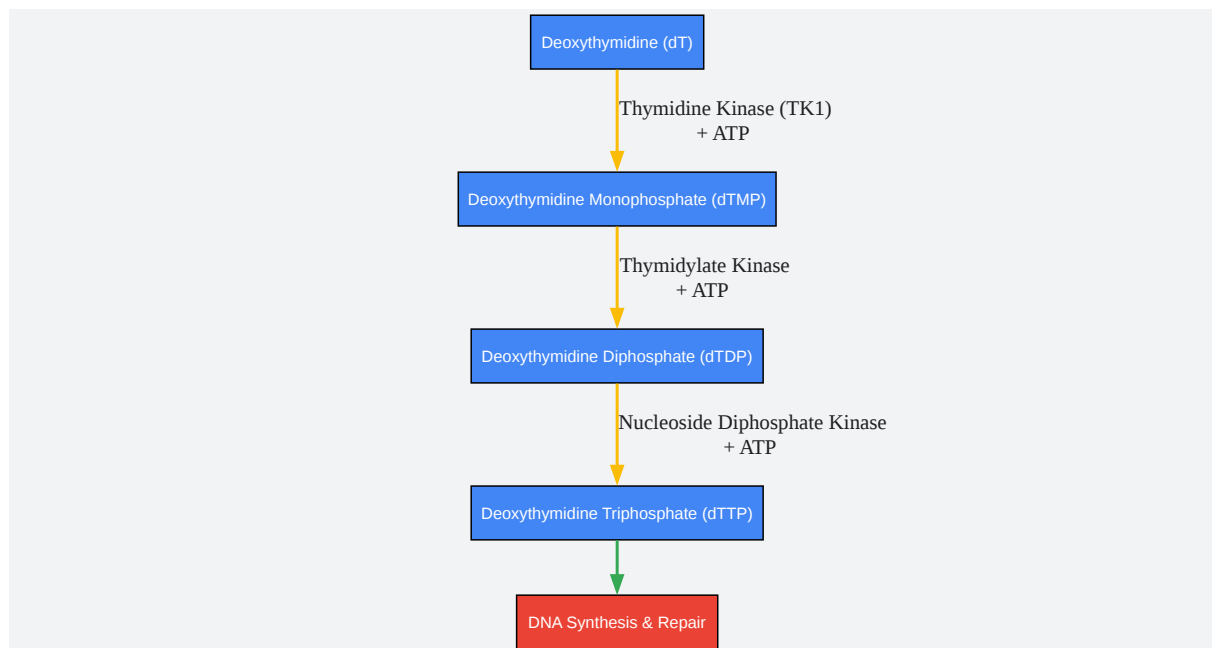
An In-depth Technical Guide to the Chemical Structure and Properties of Deoxythymidine

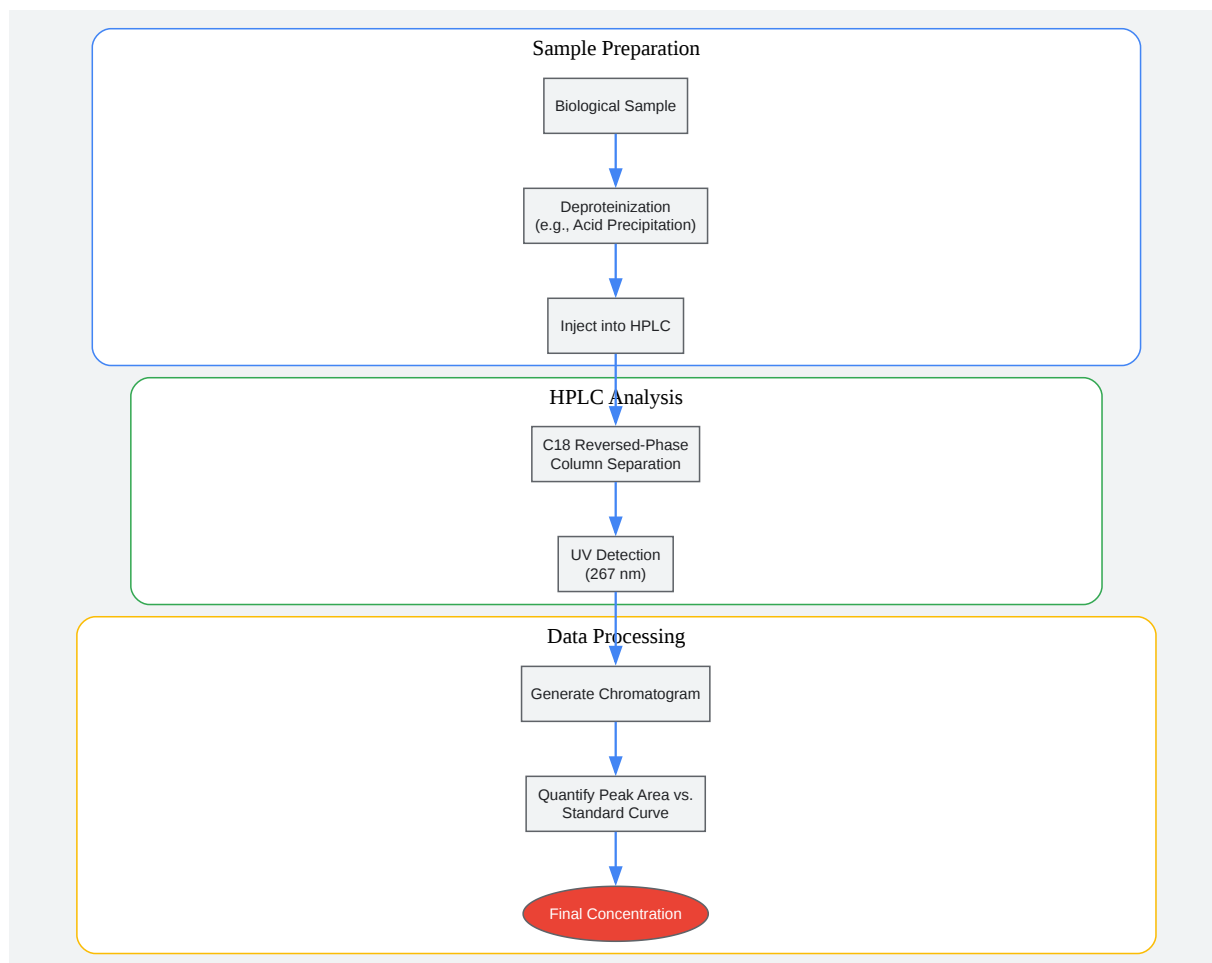
Introduction

Deoxythymidine, also known as thymidine, is a pyrimidine deoxynucleoside fundamental to molecular biology and medicine.^[1] It is one of the four essential nucleoside building blocks of deoxyribonucleic acid (DNA), where it pairs with deoxyadenosine.^{[1][2]} Composed of a deoxyribose sugar linked to the pyrimidine base thymine, deoxythymidine plays a critical role in DNA replication and repair.^{[1][3]} Its significance extends to its use in synchronizing cell cultures in the G1/early S phase and as a precursor in the synthesis of crucial antiviral drugs, such as Azidothymidine (AZT) used in HIV treatment.^{[1][4]} This guide provides a detailed overview of its chemical structure, physicochemical and spectroscopic properties, biological roles, and key experimental protocols relevant to researchers in drug development and life sciences.

Chemical Structure

Deoxythymidine is a nucleoside composed of a pyrimidine base, thymine, covalently bonded to a deoxyribose sugar via a β -N1-glycosidic bond.^[5] The systematic IUPAC name is 1-[(2R,4S,5R)-4-Hydroxy-5-(hydroxymethyl)oxolan-2-yl]-5-methylpyrimidine-2,4(1H,3H)-dione.^[1] Unlike the ribonucleosides found in RNA, the sugar in deoxythymidine is 2'-deoxyribose, meaning it lacks a hydroxyl group at the 2' position of the pentose ring.^[6]





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